

Essential Safety and Operational Guide for Handling 2-Hydroxy-6-methylnicotinic Acid

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Compound of Interest

Compound Name: **2-Hydroxy-6-methylnicotinic acid**

Cat. No.: **B1347064**

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This guide provides comprehensive safety protocols, personal protective equipment (PPE) recommendations, and detailed operational and disposal plans for handling **2-Hydroxy-6-methylnicotinic acid**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier:

- Name: **2-Hydroxy-6-methylnicotinic acid**
- Synonyms: 2-Hydroxy-6-methylpyridine-3-carboxylic Acid[[1](#)]
- CAS Number: 38116-61-9[[1](#)]

Hazard Summary:

- Causes skin irritation.[[1](#)][[2](#)]
- Causes serious eye irritation.[[1](#)][[2](#)]
- May cause respiratory irritation.[[2](#)][[3](#)]

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against chemical exposure. The following table summarizes the mandatory PPE for handling **2-Hydroxy-6-methylnicotinic acid**.

Protection Type	Specification	Purpose
Eye and Face Protection	Safety glasses with side-shields or goggles. A face shield is recommended if there is a risk of splashing. [1]	To protect eyes from dust particles and splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene). A chemical-resistant apron or lab coat should be worn. [4] [5]	To prevent skin contact and contamination of personal clothing. [4]
Respiratory Protection	A NIOSH-approved N95 or higher-level respirator should be used when handling the powder outside of a certified chemical fume hood or if dust is generated. [4] [6]	To protect against the inhalation of harmful dust.
Foot Protection	Closed-toe shoes. [4]	To protect feet from spills.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is crucial for minimizing risks. Always handle **2-Hydroxy-6-methylnicotinic acid** inside a certified chemical fume hood.

1. Preparation:

- Ensure an emergency eyewash station and safety shower are accessible within a 10-second travel distance.[\[4\]](#)
- Verify that the chemical fume hood is functioning correctly.
- Assemble all necessary equipment and reagents before starting.
- Put on all required PPE as specified in the table above. Double-gloving is recommended.[\[7\]](#)

2. Handling the Solid Compound:

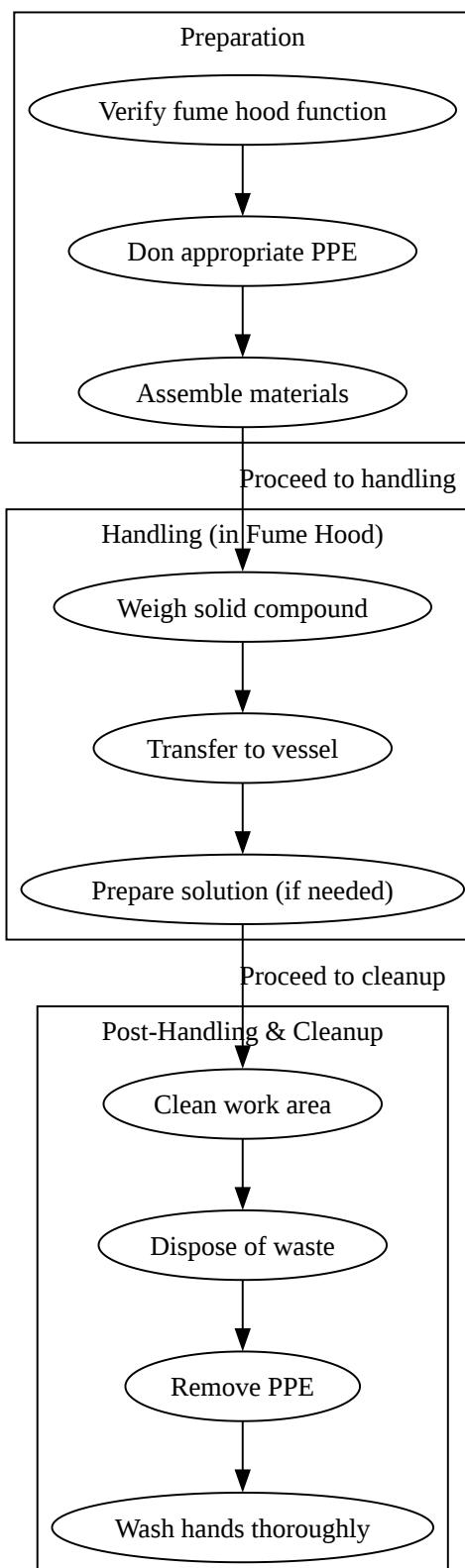
- Perform all weighing and transferring of the solid chemical within the fume hood to minimize dust inhalation.[4]
- Use a spatula for transferring the powder. Avoid creating dust clouds.
- Keep the container tightly closed when not in use.[1][2]

3. Preparing a Solution:

- When dissolving, slowly add the **2-Hydroxy-6-methylnicotinic acid** to the solvent to avoid splashing.
- If diluting an acidic solution, always add the acid to water slowly, never the other way around. [4]

4. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling.[1][2]
- Clean the work area and any equipment used.
- Remove PPE carefully to avoid cross-contamination.



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